A Predictive Bioactivity Analysis of 4-Methyl-2-(methylamino)nicotinaldehyde: A Comparative Guide

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Compound of Interest

Compound Name:	*4-Methyl-2-(methylamino)nicotinaldehyde*
Cat. No.:	*B11806392*

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This guide provides a comprehensive framework for the investigation of the bioactivity of **4-Methyl-2-(methylamino)nicotinaldehyde**. In the absence of extensive published data on this specific molecule, we present a predictive analysis based on its structural components: the nicotinaldehyde core and the 2-aminopyridine scaffold. This document is intended for researchers, scientists, and drug development professionals, offering a scientifically grounded rationale for experimental design and detailed protocols for a comparative bioactivity assessment.

The aminopyridine moiety is a well-established pharmacophore, with derivatives exhibiting a wide spectrum of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties.[1][2][3][4] Similarly, the nicotinaldehyde structure is a precursor in vital metabolic pathways, such as NAD biosynthesis, and its analogues have been explored for various therapeutic effects.[5] The combination of these two motifs in **4-Methyl-2-(methylamino)nicotinaldehyde** suggests a high potential for interesting and therapeutically relevant bioactivities.

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This guide will therefore focus on a comparative analysis of three predicted activities: anticancer/cytotoxicity, antioxidant capacity, and α-glucosidase inhibition. We will propose a logical workflow for these investigations and provide detailed, field-proven experimental protocols.

Rationale for Predicted Bioactivities and Comparative Compound Selection

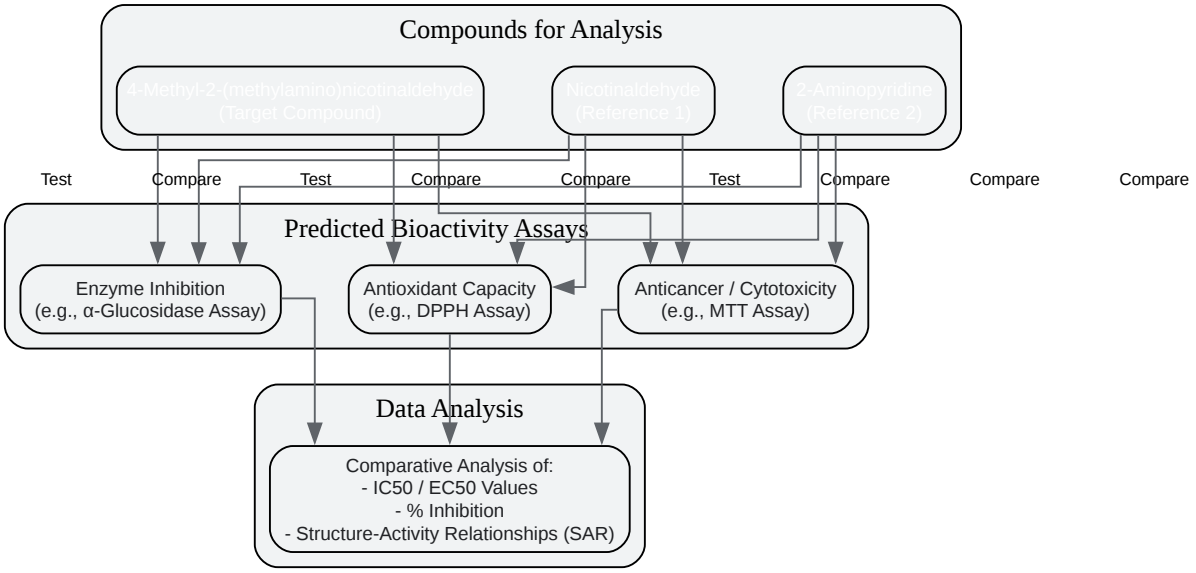
The structure of **4-Methyl-2-(methylamino)nicotinaldehyde** suggests several potential biological activities. The aminopyridine core is present in numerous FDA-approved drugs and is known to interact with a variety of biological targets.[4][6] The aldehyde group can be reactive and may participate in the formation of Schiff bases with biological amines, potentially leading to a range of cellular effects.[7][8][9]

To provide a robust comparative analysis, we have selected two well-characterized compounds as benchmarks:

- Nicotinaldehyde: The parent aldehyde, to assess the contribution of the 4-methyl and 2-(methylamino) substitutions. Nicotinaldehyde itself is known to be a precursor for NAD biosynthesis and can impact the efficacy of certain anticancer agents.[5]
- 2-Aminopyridine: The foundational scaffold, to evaluate the influence of the nicotinaldehyde moiety. 2-Aminopyridine derivatives have a broad range of documented pharmacological effects.[1][2]

The logical framework for this comparative analysis is depicted in the diagram below.

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Figure 1: Logical workflow for the comparative bioactivity analysis.

Comparative Analysis of Predicted Bioactivities

The following tables provide a template for summarizing the experimental data obtained from the assays detailed in this guide. The values for the reference compounds should be sourced from the literature or determined experimentally in parallel with the target compound.

Anticancer/Cytotoxicity Profile

The cytotoxic potential of the compounds will be evaluated against a panel of human cancer cell lines (e.g., MCF-7 for breast cancer, A549 for lung cancer) and a non-cancerous cell line (e.g., HEK293) to determine selectivity. The MTT assay is a reliable method for assessing cell metabolic activity, which is an indicator of cell viability.[10][11]

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Compound	Cancer Cell Line (e.g., MCF-7) IC_{50} (µM)	Non-Cancerous Cell Line (e.g., HEK293) IC_{50} (µM)	Selectivity Index (SI)[1]
4-Methyl-2-(methylamino)nicotinaldehyde	Experimental Data	Experimental Data	Calculated Data
Nicotinaldehyde	Literature/Experimental Data	Literature/Experimental Data	Calculated Data
2-Aminopyridine	Literature/Experimental Data	Literature/Experimental Data	Calculated Data
Doxorubicin (Positive Control)	Literature/Experimental Data	Literature/Experimental Data	Calculated Data

[1] Selectivity Index (SI) = IC_{50} in non-cancerous cells / IC_{50} in cancer cells

Antioxidant Capacity

The DPPH (2,2-diphenyl-1-picrylhydrazyl) radical scavenging assay is a common and straightforward method to evaluate the antioxidant potential of a compound.[12][13][14] The assay measures the ability of the compound to donate a hydrogen atom or electron to the stable DPPH radical.

Compound	DPPH Radical Scavenging Activity (IC_{50}, µg/mL)
4-Methyl-2-(methylamino)nicotinaldehyde	Experimental Data
Nicotinaldehyde	Literature/Experimental Data
2-Aminopyridine	Literature/Experimental Data
Ascorbic Acid (Positive Control)	Literature/Experimental Data

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α-Glucosidase Inhibition

Alpha-glucosidase inhibitors are a class of oral anti-diabetic drugs. This assay determines the ability of the test compound to inhibit the α-glucosidase enzyme, which is involved in the digestion of carbohydrates.[15][16]

Compound	α-Glucosidase Inhibition (IC_{50}, μM)
4-Methyl-2-(methylamino)nicotinaldehyde	Experimental Data
Nicotinaldehyde	Literature/Experimental Data
2-Aminopyridine	Literature/Experimental Data
Acarbose (Positive Control)	Literature/Experimental Data

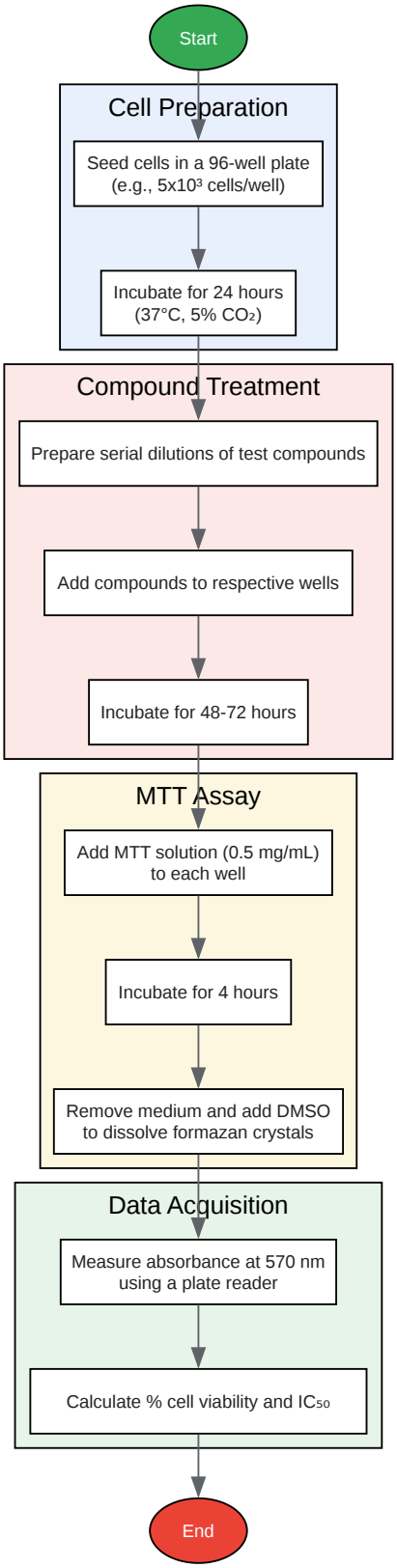
Detailed Experimental Protocols

The following protocols are provided as a guide for conducting the proposed bioactivity assays. It is crucial to include appropriate positive and negative controls in each experiment to ensure the validity of the results.

Protocol for MTT Cytotoxicity Assay

This protocol is adapted from standard procedures for assessing cell viability.[10][11]

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Figure 2: Workflow for the MTT cytotoxicity assay.

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Materials:

- Test compounds and controls (dissolved in DMSO)
- Human cancer cell lines and a non-cancerous cell line
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Dimethyl sulfoxide (DMSO)
- 96-well flat-bottom plates
- Microplate reader

Procedure:

- Cell Seeding: Seed cells into a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete medium. Incubate for 24 hours at 37°C in a humidified atmosphere with 5% CO_2 to allow for cell attachment.
- Compound Treatment: Prepare serial dilutions of the test compounds and positive control (e.g., doxorubicin) in the culture medium. Replace the old medium with 100 µL of medium containing the compounds at various concentrations. Include wells with untreated cells (vehicle control).
- Incubation: Incubate the plates for 48 to 72 hours at 37°C with 5% CO_2.
- MTT Addition: After the incubation period, add 10 µL of the 5 mg/mL MTT solution to each well.
- Formazan Formation: Incubate the plate for another 4 hours at 37°C. During this time, viable cells will reduce the yellow MTT to purple formazan crystals.
- Solubilization: Carefully remove the medium from each well and add 100 µL of DMSO to dissolve the formazan crystals. Gently shake the plate for 15 minutes to ensure complete

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dissolution.

- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability using the formula: (Absorbance of treated cells / Absorbance of control cells) x 100. The IC_{50} value (the concentration of the compound that inhibits 50% of cell growth) can be determined by plotting a dose-response curve.

Protocol for DPPH Radical Scavenging Assay

This protocol is based on established methods for determining antioxidant activity.[12][13][14][17]

Materials:

- Test compounds and controls (dissolved in methanol)
- DPPH (2,2-diphenyl-1-picrylhydrazyl) solution (0.1 mM in methanol)
- Methanol
- 96-well plate
- Microplate reader

Procedure:

- Preparation: Prepare serial dilutions of the test compounds and a positive control (e.g., ascorbic acid) in methanol.
- Reaction Mixture: In a 96-well plate, add 100 µL of the DPPH solution to 100 µL of each compound dilution.
- Incubation: Incubate the plate in the dark at room temperature for 30 minutes.
- Absorbance Measurement: Measure the absorbance at 517 nm using a microplate reader. A blank containing only methanol should be used.

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- Data Analysis: Calculate the percentage of DPPH radical scavenging activity using the formula: [(Absorbance of control - Absorbance of sample) / Absorbance of control] x 100. The IC_{50} value is the concentration of the compound that scavenges 50% of the DPPH radicals.

Protocol for α-Glucosidase Inhibition Assay

This colorimetric assay is a standard method for screening α-glucosidase inhibitors.[15][16][18][19]

Materials:

- Test compounds and controls (dissolved in buffer or DMSO)
- α-Glucosidase from Saccharomyces cerevisiae (in phosphate buffer, pH 6.8)
- p-Nitrophenyl-α-D-glucopyranoside (pNPG) solution (substrate)
- Sodium carbonate (Na_2CO_3) solution (to stop the reaction)
- Phosphate buffer (pH 6.8)
- 96-well plate
- Microplate reader

Procedure:

- Reaction Setup: In a 96-well plate, add 50 µL of phosphate buffer, 20 µL of the test compound solution at various concentrations, and 20 µL of the α-glucosidase solution.
- Pre-incubation: Incubate the plate at 37°C for 15 minutes.
- Initiate Reaction: Add 20 µL of the pNPG substrate solution to each well to start the reaction.
- Incubation: Incubate the plate at 37°C for 20 minutes.
- Stop Reaction: Add 50 µL of 0.1 M sodium carbonate solution to each well to stop the reaction.

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- Absorbance Measurement: Measure the absorbance at 405 nm. The absorbance is due to the formation of p-nitrophenol.

- Data Analysis: Calculate the percentage of inhibition using the formula: [(Absorbance of control - Absorbance of sample) / Absorbance of control] x 100. The IC_{50} value represents the concentration of the compound that inhibits 50% of the enzyme's activity.

Concluding Remarks

This guide provides a predictive and methodological framework for the comparative bioactivity analysis of **4-Methyl-2-(methylamino)nicotinaldehyde**. By leveraging the known pharmacological profiles of its core structures, nicotinaldehyde and 2-aminopyridine, we have proposed a targeted approach to investigate its potential as an anticancer, antioxidant, and anti-diabetic agent. The detailed protocols provided herein are robust and widely accepted in the scientific community, ensuring the generation of reliable and reproducible data. The successful execution of these experiments will provide valuable insights into the therapeutic potential of this novel compound and guide future drug development efforts.

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